

1-Chloromethyl-2-fluoronaphthalene CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloromethyl-2-fluoronaphthalene

Cat. No.: B12443736

[Get Quote](#)

An In-Depth Technical Guide to 1-(Chloromethyl)naphthalene

A Note to the Reader: This guide provides comprehensive technical information for 1-(chloromethyl)naphthalene. Extensive searches for "**1-Chloromethyl-2-fluoronaphthalene**" did not yield a specific CAS number or substantial publicly available data, suggesting it may be a rare or novel compound. Given the structural similarity and the likely interest of researchers in this chemical class, this guide focuses on the well-documented and commercially available analog, 1-(chloromethyl)naphthalene.

Introduction

1-(Chloromethyl)naphthalene is a halogenated aromatic hydrocarbon that serves as a versatile intermediate in organic synthesis. Its structure, featuring a reactive chloromethyl group attached to a naphthalene core, makes it a valuable building block for introducing the naphthylmethyl moiety into a wide range of molecules. This guide offers a detailed exploration of its chemical identity, properties, synthesis, and applications, with a focus on practical insights for research and development professionals.

Chemical Identifiers and Physical Properties

Accurate identification of chemical substances is paramount for safety, regulatory compliance, and scientific reproducibility. The primary identifiers and key physical properties of 1-(chloromethyl)naphthalene are summarized below.

Identifier	Value	Source
CAS Number	86-52-2	[1] [2] [3]
IUPAC Name	1-(chloromethyl)naphthalene	[1]
Molecular Formula	C ₁₁ H ₉ Cl	[2] [3]
Molecular Weight	176.64 g/mol	[2] [3]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=CC=C2C</chem> Cl	[1]
InChI Key	XMWGTKZEDLCVIG- UHFFFAOYSA-N	[1]
Appearance	Colorless to pale yellow liquid or solid	[4] [5]
Melting Point	28-32 °C	[5]
Boiling Point	291-292 °C (at 760 mmHg)	[6]
Density	~1.17 g/cm ³ at 30°C	[5]
Solubility	Soluble in benzene, ethanol, and toluene. Limited solubility in water.	[5] [6] [7]

Synthesis of 1-(Chloromethyl)naphthalene

The most common laboratory and industrial synthesis of 1-(chloromethyl)naphthalene is the chloromethylation of naphthalene. This reaction involves treating naphthalene with formaldehyde and hydrogen chloride, often in the presence of an acid catalyst.

Experimental Protocol: Chloromethylation of Naphthalene

This protocol is adapted from established literature procedures.[\[8\]](#)[\[9\]](#)[\[10\]](#)

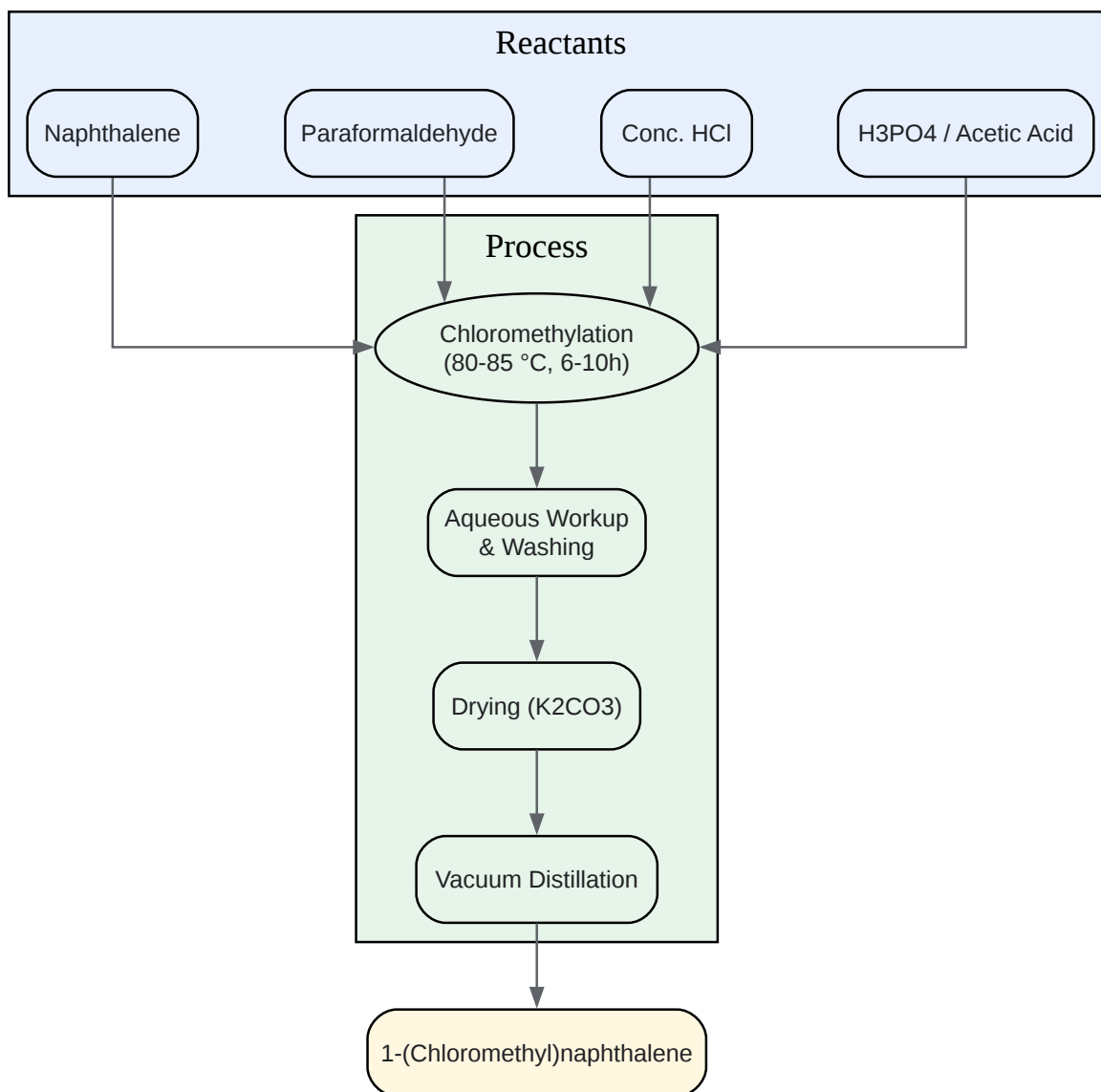
Materials:

- Naphthalene
- Paraformaldehyde
- Concentrated Hydrochloric Acid
- Phosphoric Acid (85%)
- Glacial Acetic Acid
- Diethyl ether
- Anhydrous Potassium Carbonate
- Three-necked round-bottom flask
- Mechanical stirrer
- Reflux condenser
- Heating mantle
- Separatory funnel

Procedure:

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer and a reflux condenser, combine naphthalene (2 moles), paraformaldehyde (110 g), glacial acetic acid (260 ml), 85% phosphoric acid (165 ml), and concentrated hydrochloric acid (428 g).[\[8\]](#)

- Heating: Heat the mixture to 80-85 °C using a water bath and stir vigorously for 6-10 hours.
[\[8\]](#)[\[10\]](#)
- Workup: Cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Washing: Wash the organic layer sequentially with two portions of cold water, followed by a cold 10% potassium carbonate solution, and finally with cold water.[\[8\]](#)
- Drying: Separate the organic layer and dry it over anhydrous potassium carbonate.
- Purification: Remove the drying agent by filtration. The solvent can be removed under reduced pressure. The crude product is then purified by vacuum distillation to yield 1-(chloromethyl)naphthalene.



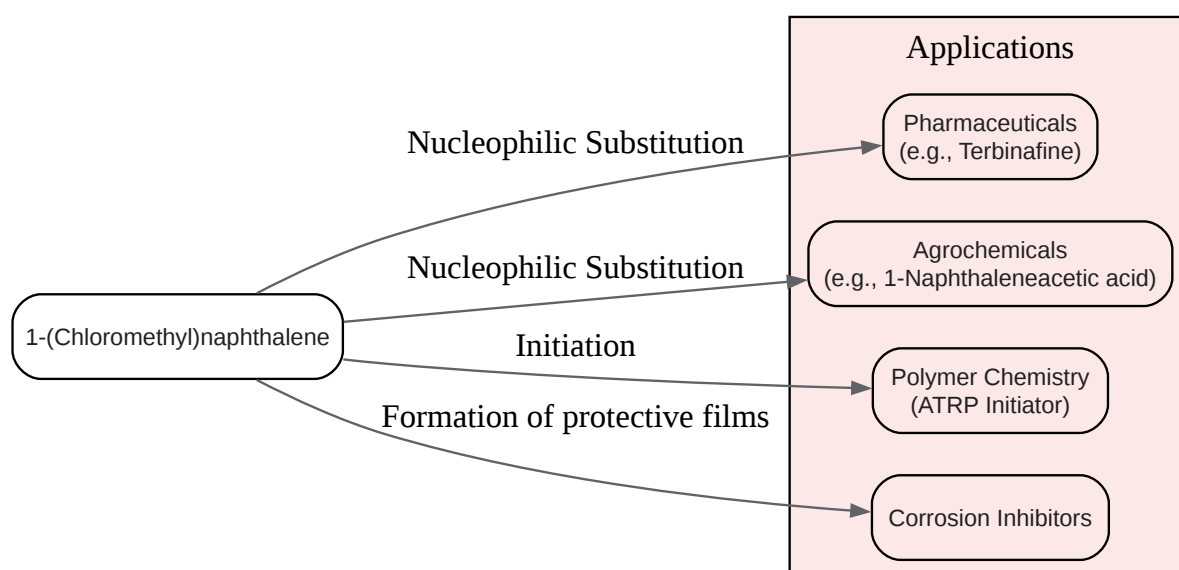
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 1-(chloromethyl)naphthalene.

Chemical Reactivity and Applications

The reactivity of 1-(chloromethyl)naphthalene is dominated by the lability of the chlorine atom, making it an excellent substrate for nucleophilic substitution reactions. This property is leveraged in various synthetic applications.

- Intermediate in Pharmaceutical Synthesis: It is a key starting material for the synthesis of antifungal agents such as terbinafine and naftifine.[5][10]
- Synthesis of Agrochemicals: Used in the preparation of plant growth regulators, including 1-naphthaleneacetic acid.
- Material Science: Employed as an initiator in atom transfer radical polymerization (ATRP) of styrene.[6]
- Corrosion Inhibition: It finds application as a corrosion inhibitor in the oil and gas industry.[5]



[Click to download full resolution via product page](#)

Caption: Major application areas of 1-(chloromethyl)naphthalene.

Safety and Handling

1-(Chloromethyl)naphthalene is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed or in contact with skin.[11][12] It causes severe skin burns and eye damage.[11][12][13] It is also very toxic to aquatic life with long-lasting effects.[13]

[14][15] The compound is a lachrymator, meaning it can cause tearing.[12]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this chemical.[11][12] Work in a well-ventilated area or under a chemical fume hood.[13]
- Incompatibilities: Avoid contact with strong oxidizing agents, alcohols, bases, and amines. [12][13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]

GHS Hazard Statements:

Code	Statement
H302	Harmful if swallowed
H312	Harmful in contact with skin
H314	Causes severe skin burns and eye damage
H410	Very toxic to aquatic life with long lasting effects

Conclusion

1-(Chloromethyl)naphthalene is a cornerstone intermediate for the synthesis of a variety of valuable chemical compounds. Its straightforward synthesis and versatile reactivity make it an important tool for chemists in academia and industry. However, its hazardous nature necessitates strict adherence to safety protocols to ensure safe handling and minimize environmental impact.

References

- Organic Syntheses Procedure. Naphthalene, 1-chloromethyl. Available from: [\[Link\]](#)
- Thermo Fisher Scientific. 1-Chloronaphthalene, remainder 2-chloronaphthalene SAFETY DATA SHEET. Available from: [\[Link\]](#)

- PubChem. 1-Chloromethylnaphthalene. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Google Patents. CN101885667B - Synthesis method of 1-chloromethyl naphthalene, catalyst thereof and application of non-cationic surfactant.
- NIST. Naphthalene, 1-(chloromethyl)-. NIST Chemistry WebBook. Available from: [\[Link\]](#)
- Der Pharma Chemica. Derivatives of 1-chloromethyl naphthalene: Synthesis and microbiological evaluation as potential antifungal agents. Available from: [\[Link\]](#)
- Patsnap Eureka. Synthesis method of 1-chloromethyl naphthalene and application of catalyst and non-cationic surfactant thereof.
- Haz-Map. 1-(Chloromethyl)naphthalene. Available from: [\[Link\]](#)
- Kessler Chemical. 1-Chloromethyl Naphthalene. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 1-Chloromethylnaphthalene | C₁₁H₉Cl | CID 6845 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
2. Naphthalene, 1-(chloromethyl)- [\[webbook.nist.gov\]](https://webbook.nist.gov)
3. 1-(Chloromethyl)naphthalene | CAS 86-52-2 | SCBT - Santa Cruz Biotechnology [\[scbt.com\]](https://scbt.com)
4. 1-(Chloromethyl)naphthalene - Hazardous Agents | Haz-Map [\[haz-map.com\]](https://haz-map.com)
5. kesslerchemical.com [\[kesslerchemical.com\]](https://kesslerchemical.com)
6. Synthesis and Application of 1-Chloromethyl naphthalene_Chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
7. CAS 86-52-2: 1-(Chloromethyl)naphthalene | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
8. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)

- [9. CN101885667B - Synthesis method of 1-chloromethyl naphthalene, catalyst thereof and application of non-cationic surfactant - Google Patents \[patents.google.com\]](#)
- [10. derpharmachemica.com \[derpharmachemica.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [12. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [13. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [14. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [15. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [1-Chloromethyl-2-fluoronaphthalene CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12443736/docs#1-chloromethyl-2-fluoronaphthalene-cas-number-and-identifiers\]](https://www.benchchem.com/product/b12443736/docs#1-chloromethyl-2-fluoronaphthalene-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check